

Personal protective equipment for handling FMOC-L-valine

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Compound of Interest

Compound Name: FMOC-L-valine

Cat. No.: B557354

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Essential Safety and Handling Guide for FMOC-L-Valine

This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **FMOC-L-valine**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **FMOC-L-valine**, which is typically a white to light yellow crystalline powder, a comprehensive approach to personal protection is necessary to prevent accidental exposure through contact, inhalation, or ingestion.[1][2] While several safety data sheets (SDS) state that **FMOC-L-valine** is not classified as a hazardous substance under GHS (Globally Harmonized System), some data indicates it may cause skin, eye, and respiratory irritation.[1][3][4][5][6] Therefore, the following PPE is recommended as a standard practice.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Chemical splash goggles that are compliant with government standards such as EN 166 (EU) or NIOSH (US) should be worn. [4]
Skin Protection	Gloves	Use chemically resistant gloves (e.g., nitrile) and inspect them before use. [1] [4] Employ proper glove removal techniques to avoid skin contact and dispose of contaminated gloves immediately after use. [4] [7]
Lab Coat	A standard lab coat should be worn. [8] For large-scale operations or where splashing is possible, a full suit or chemical apron may be necessary. [1] [8]	
Respiratory Protection	Dust Mask/Respirator	Generally not required, but for tasks that may generate dust or for handling large quantities, a type N95 (US) or type P1 (EN 143) dust mask is recommended. [1] Work should ideally be conducted in a fume hood. [9]

Safety and Chemical Data Overview

The following table summarizes key quantitative and safety information for **FMOC-L-valine**.

Property	Value
Chemical Name	N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-L-valine
CAS Number	68858-20-8[4]
Molecular Formula	C ₂₀ H ₂₁ NO ₄ [1]
Molecular Weight	339.39 g/mol [4]
Appearance	White to light yellow crystalline powder[2]
Melting Point	143-145 °C[2]
Storage Temperature	0 - 8 °C (refrigerated)[1][10]
GHS Hazard Statements	Not classified as hazardous by most suppliers. [1][3][4] However, some aggregated data reports potential for skin irritation (H315), eye irritation (H319), and respiratory irritation (H335).[6]

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is critical for minimizing exposure risk and ensuring procedural integrity.

1. Preparation Phase

- Ventilation: Ensure work is conducted in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.[4][9]
- PPE Inspection: Gather and inspect all required PPE. Ensure there are no defects.
- Equipment Check: Verify that all laboratory equipment (e.g., scales, spatulas) is clean and functioning correctly.
- Emergency Access: Confirm that eyewash stations and safety showers are unobstructed and accessible.[11]

2. Handling Phase

- Avoid Dust Formation: Handle the compound carefully to prevent the generation of dust.[\[1\]](#)[\[4\]](#)[\[9\]](#)
- Prevent Contact: Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
- Portioning: When weighing or transferring the powder, do so within a fume hood or a designated contained space.
- Ignition Sources: Keep the chemical away from heat and sources of ignition.[\[1\]](#)

3. Post-Handling Phase

- Decontamination: Clean the work area and all equipment thoroughly after use.
- Hand Washing: Wash hands with soap and water immediately after handling the compound, even if gloves were worn.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- Storage: Securely close the container and store it in a cool, dry, and well-ventilated place, preferably refrigerated.[\[1\]](#)[\[5\]](#)

Disposal Plan: Waste Management Protocol

Proper disposal of **FMOC-L-valine** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation

- Solid Waste: Collect excess **FMOC-L-valine** powder and any materials used for cleaning up spills (e.g., absorbent pads, contaminated gloves) in a designated, labeled hazardous waste container.
- Contaminated Containers: Empty containers should be handled as if they contain residual product.[\[7\]](#)

2. Disposal Procedure

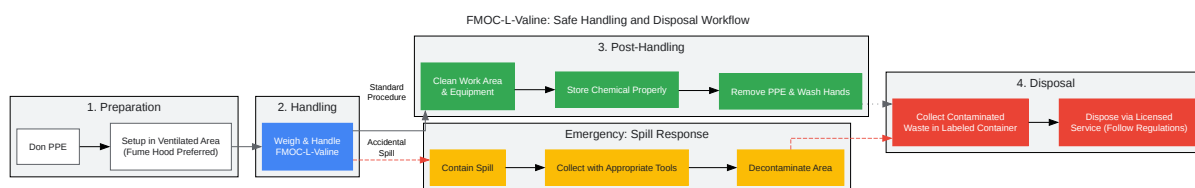
- Licensed Disposal: All waste must be disposed of in accordance with federal, state, and local environmental regulations.[\[1\]](#)[\[4\]](#) Arrange for disposal through a licensed professional waste

disposal service.[4]

- Avoid Drains: Do not allow the product or its waste to enter drains or waterways.[4][12]
- Labeling: Ensure all waste containers are clearly and accurately labeled with their contents.

Safety and Handling Workflow

The following diagram illustrates the logical flow for safely handling **FMOC-L-valine**, from initial preparation to final disposal.



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Caption: Workflow for handling **FMOC-L-valine**.

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References

- 1. peptide.com [peptide.com]

- 2. Fmoc-L-Valine | 68858-20-8 [chemicalbook.com]
- 3. carlroth.com [carlroth.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. Fmoc-L-valine | C20H21NO4 | CID 688217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. 6.3 Personal Protective Equipment (PPE) | UMN University Health & Safety [hsrm.umn.edu]
- 9. benchchem.com [benchchem.com]
- 10. chemimpex.com [chemimpex.com]
- 11. Lab Safety Rules and Guidelines | Lab Manager [labmanager.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
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